

Certificate of Analysis for 3,5-Dibromopyridined3

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An In-Depth Technical Guide to the Certificate of Analysis for 3,5-Dibromopyridine-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the quality control and analytical testing data typically presented in a Certificate of Analysis (CofA) for **3,5-Dibromopyridine-d3**. This deuterated compound is a valuable building block in pharmaceutical and agrochemical research, making a thorough understanding of its purity and isotopic composition crucial for its application.

Compound Information

3,5-Dibromopyridine-d3 is a stable isotope-labeled analog of 3,5-Dibromopyridine. The incorporation of deuterium atoms at specific positions can be leveraged in various research applications, including as an internal standard in mass spectrometry-based quantitative analysis, for mechanistic studies of chemical reactions, and to explore the kinetic isotope effect in drug metabolism.

Table 1: General Compound Information



Parameter	Value
Compound Name	3,5-Dibromopyridine-d3
CAS Number	1219799-05-9[1][2]
Unlabeled CAS Number	625-92-3[1][2]
Molecular Formula	C5D3Br2N
Molecular Weight	239.91 g/mol

Analytical Data

The following tables summarize the typical quantitative data found on a Certificate of Analysis for **3,5-Dibromopyridine-d3**. These values are representative and may vary between different batches and suppliers.

Table 2: Purity and Physical Properties

Test	Specification	Result	Method
Chemical Purity (Assay)	≥98.0%	99.5%	Gas Chromatography (GC)
Appearance	White to off-white solid	Conforms	Visual Inspection
Melting Point	110-115 °C	112.5 °C	Capillary Method
Water Content	≤0.5%	0.12%	Karl Fischer Titration

Table 3: Isotopic Purity



Test	Specification	Result	Method
Isotopic Enrichment	≥98 atom % D	99.2 atom % D	¹ H NMR / ² H NMR / MS
d₀ Content	Report	<0.5%	¹H NMR / MS
d1 Content	Report	<1.0%	¹ H NMR / MS
d ₂ Content	Report	<2.0%	¹H NMR / MS

Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below.

Gas Chromatography (GC) for Chemical Purity

This method determines the chemical purity of the sample by separating volatile compounds.

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: A non-polar capillary column (e.g., 30 m x 0.25 mm x 0.25 μm, 5% phenyl polysiloxane).
- Carrier Gas: Helium at a constant flow rate (e.g., 1.5 mL/min).
- Injector Temperature: 280 °C.
- Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 140 °C.
 - Ramp: 20 °C/min to 280 °C, hold for 10 minutes.[2]
- Detector Temperature: 300 °C.
- Injection Volume: 1 μL of a 1 mg/mL solution in a suitable solvent (e.g., Chloroform).



 Quantification: The purity is calculated based on the area percent of the main peak relative to the total peak area.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Isotopic Enrichment

NMR spectroscopy is a powerful tool for determining the isotopic enrichment and confirming the structure of deuterated compounds. A combination of proton (¹H) and deuterium (²H) NMR is often employed for accurate quantification.

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A non-deuterated solvent with a known purity, or a deuterated solvent that does not have signals interfering with the analyte.

¹H NMR:

- The absence or significant reduction of proton signals at the deuterated positions confirms successful labeling.
- The isotopic purity can be estimated by comparing the integral of the residual proton signals at the labeled positions to the integral of a non-deuterated internal standard or a signal from a non-labeled position on the molecule (if available).

• ²H NMR:

- This technique directly observes the deuterium nuclei, providing a more direct measure of isotopic enrichment.
- The spectrum will show signals corresponding to the deuterium atoms in the molecule, confirming their location.

Mass Spectrometry (MS) for Isotopic Enrichment

High-resolution mass spectrometry can be used to determine the isotopic distribution of the compound.

Instrumentation: A high-resolution mass spectrometer (e.g., LC-ESI-HR-MS).



- Ionization Mode: Electrospray Ionization (ESI) in positive mode is typically used.
- Analysis: A full scan mass spectrum is acquired. The isotopic distribution is determined by extracting and integrating the ion currents for the molecular ions corresponding to the different deuterated species (do, d1, d2, d3). The isotopic enrichment is calculated from the relative abundances of these ions.[3][4]

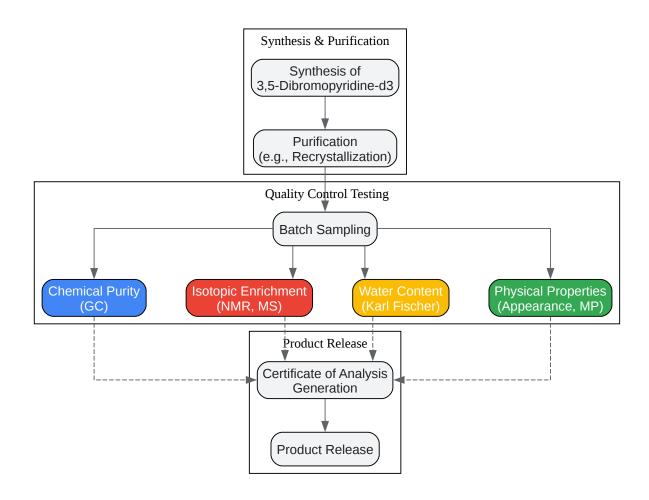
Karl Fischer Titration for Water Content

This method is specific for the determination of water content.

- Instrumentation: A coulometric or volumetric Karl Fischer titrator. For low water content, the coulometric method is preferred.
- Procedure for Solids:
 - A known weight of the 3,5-Dibromopyridine-d3 sample is introduced into the titration cell containing a suitable solvent (e.g., anhydrous methanol).
 - For insoluble solids, an evaporator oven can be used to heat the sample and carry the evolved water into the titration cell with a stream of dry, inert gas.
 - The sample is titrated with the Karl Fischer reagent until the endpoint is reached. The instrument calculates the amount of water based on the amount of reagent consumed.[1]
 [5][6]

Visualizations Quality Control Workflow for 3,5-Dibromopyridine-d3



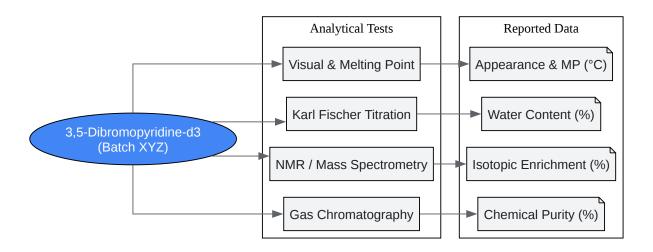


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Caption: Quality control workflow for **3,5-Dibromopyridine-d3**.

Logical Relationships in a Certificate of Analysis





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Caption: Data relationships on a Certificate of Analysis.

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